

# 6-N-Biotinylaminohexanol: A Technical Guide to Stability and Storage

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## Compound of Interest

Compound Name: 6-N-Biotinylaminohexanol

Cat. No.: B1140070

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This technical guide provides an in-depth analysis of the stability and optimal storage conditions for **6-N-Biotinylaminohexanol**, a commonly used biotinylation reagent in research and drug development. Understanding the stability profile of this reagent is critical for ensuring the reliability and reproducibility of experimental results. This document summarizes key data, outlines experimental approaches for stability assessment, and provides visual guides to its chemical properties and handling.

## Summary of Storage Conditions

Proper storage is paramount to maintaining the integrity of **6-N-Biotinylaminohexanol**. The following table summarizes the recommended storage conditions based on information from various suppliers.

Parameter	Recommendation	Source(s)
Temperature	-20°C for long-term storage. 2-8°C for short-term storage.	[1]
Atmosphere	Store in a dry, cool, and well-ventilated place. Keep container tightly closed.	[2]
Shipping	Typically shipped at ambient temperature.	[1]

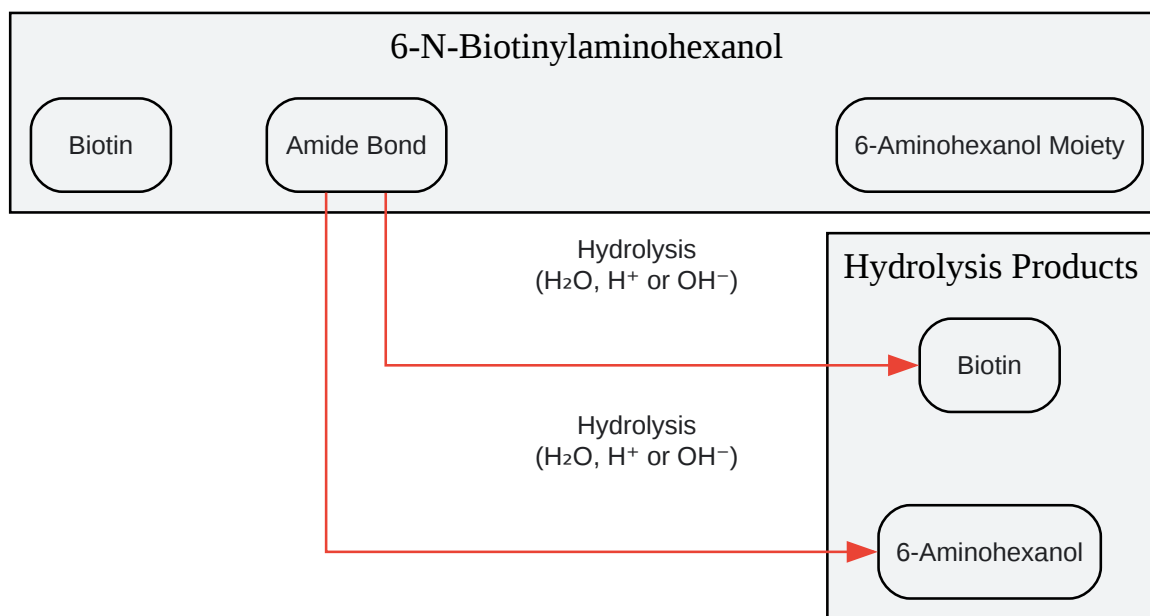
## Chemical Stability Profile

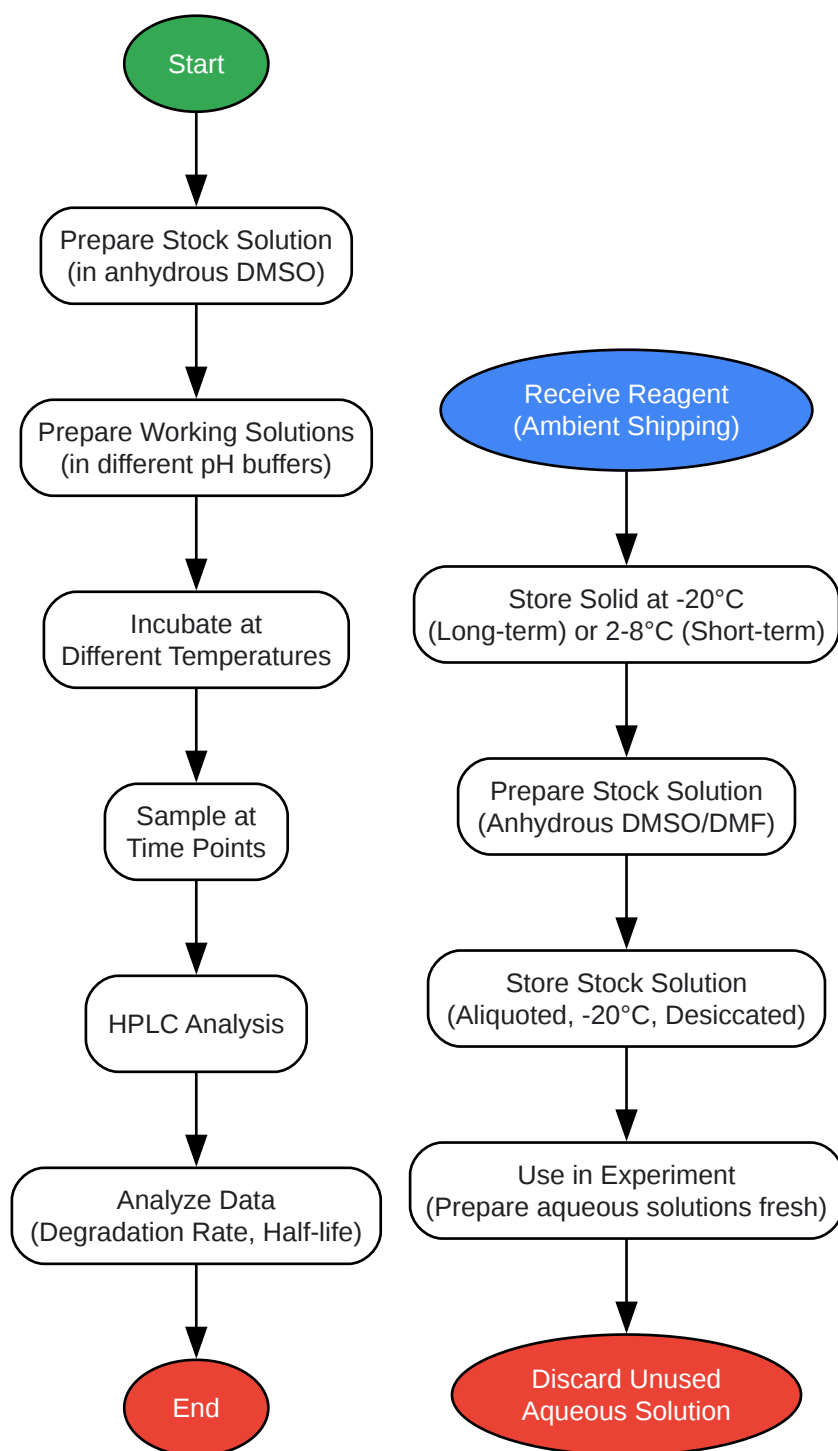
While specific quantitative stability data for **6-N-Biotinylaminohexanol** is not extensively published, its stability can be inferred from the general characteristics of biotinylated compounds and the chemistry of its amide linkage.

Condition	Expected Stability	Rationale
pH	Stable in neutral to slightly acidic conditions (pH 4-7.5). Susceptible to hydrolysis under strongly acidic or basic conditions.	The amide bond is the primary site of potential degradation. Acid-catalyzed hydrolysis is a common degradation pathway for amides. While base-catalyzed hydrolysis is possible, it generally requires more forcing conditions (e.g., heat).
Temperature	The solid form is stable at recommended storage temperatures. Stability in solution is temperature-dependent. For reactions, temperatures from 4-37°C are common.	The biotin-avidin interaction itself is remarkably stable to high temperatures, but the chemical structure of the biotinylated molecule is the limiting factor.
Solvents	Should be dissolved in anhydrous aprotic solvents like DMSO or DMF for stock solutions. Aqueous solutions should be prepared fresh.	The presence of water can lead to hydrolysis of the amide bond over time, especially at non-neutral pH.
Biological Milieu	While the amide bond is generally stable, some studies have shown that certain biotin-protein linkages can be cleaved in human plasma.	This is likely due to enzymatic activity, though non-enzymatic hydrolysis can also occur.

## Potential Degradation Pathway

The primary degradation pathway for **6-N-Biotinylaminohexanol** is the hydrolysis of the amide bond, which would yield biotin and 6-aminohexanol.





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## References

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